

Personal protective equipment for handling 2,6-Dibromophenol

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for 2,6-Dibromophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,6-Dibromophenol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

I. Hazard Identification and Personal Protective Equipment (PPE)

2,6-Dibromophenol is a hazardous substance that can cause skin, eye, and respiratory tract irritation.[1] It is harmful if swallowed or in contact with skin.[2] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)



Protection Type	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1][3]	To prevent eye irritation from dust or splashes.
Hand Protection	Appropriate protective gloves. [1] Nitrile rubber gloves are commonly used.[4] Regularly inspect gloves for degradation or punctures.	To prevent skin irritation and absorption.
Body Protection	A lab coat or chemical- resistant apron and closed-toe shoes. For larger quantities or risk of significant exposure, a complete protective suit may be necessary.[1][5]	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required.[1][6] If dust generation is unavoidable and ventilation is inadequate, a NIOSH/MSHA-approved respirator (such as a dust mask type N95) or European Standard EN 149 approved respirator should be worn.[1][7]	To prevent respiratory tract irritation from inhaling dust.

II. Quantitative Safety and Physical Data

While specific occupational exposure limits for **2,6-Dibromophenol** have not been established by OSHA, NIOSH, or ACGIH, it is crucial to handle it with care due to its irritant properties.[8] The toxicological properties of this substance have not been fully investigated.[1]



Table 2: Physical and Chemical Properties of 2,6-Dibromophenol

Property	Value
Molecular Formula	C ₆ H ₄ Br ₂ O[7]
Molecular Weight	251.90 g/mol [7]
Appearance	Light beige or white solid (powder and chunks) [1][9]
Melting Point	53-57 °C (127.4-134.6 °F)[4]
Boiling Point	255-256 °C (491-492.8 °F) at 740 mmHg[4]

Table 3: Toxicity Information

Endpoint	Value	Species
LD50/LC50	Not available[1]	-
GHS Hazard Statements	H302: Harmful if	
	swallowedH312: Harmful in	
	contact with skinH315: Causes	
	skin irritationH319: Causes	-
	serious eye irritationH332:	
	Harmful if inhaledH335: May	
	cause respiratory irritation[2]	

III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,6-Dibromophenol** is essential to maintain a safe laboratory environment.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage or leaks.

Safety Operating Guide



- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[1]
- Keep the container tightly closed when not in use.[1]
- 2. Preparation and Use:
- Always handle 2,6-Dibromophenol inside a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an eyewash station and safety shower are readily accessible.[1]
- Before handling, put on all required PPE as detailed in Table 1.
- Minimize the generation of dust when weighing or transferring the solid.[1]
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the chemical.
- Wash hands thoroughly after handling, even if gloves were worn.[1]
- 3. Spill Response:
- Minor Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, carefully sweep or vacuum up the spilled material. Avoid generating dust.[1]
 - Place the collected material into a suitable, labeled container for disposal.[1]
 - Clean the spill area with an appropriate solvent and then wash with soap and water.
- Major Spills:
 - Evacuate the laboratory and notify the appropriate safety personnel immediately.
 - Restrict access to the area.



Follow established institutional procedures for large chemical spills.

IV. Disposal Plan

Proper disposal of **2,6-Dibromophenol** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

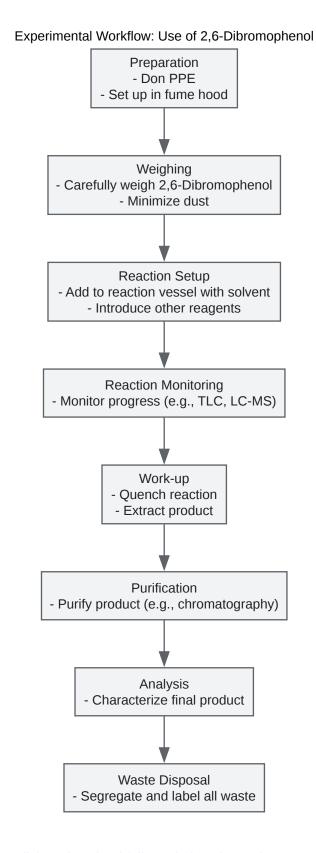
- 1. Waste Collection:
- Collect all waste containing 2,6-Dibromophenol, including unused product, contaminated PPE, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- 2. Disposal Procedure:
- Dispose of the chemical waste through a licensed professional waste disposal service.
- Do not dispose of 2,6-Dibromophenol down the drain or in the regular trash.[3]
- All disposal activities must adhere to federal, state, and local environmental regulations.

V. Experimental Protocol Example: Synthesis Involving 2,6-Dibromophenol

The following is a representative workflow for an experiment where **2,6-Dibromophenol** is used as a starting material. This is for illustrative purposes, and specific experimental details may vary.

Workflow Diagram





Click to download full resolution via product page

Caption: A typical experimental workflow involving **2,6-Dibromophenol**.

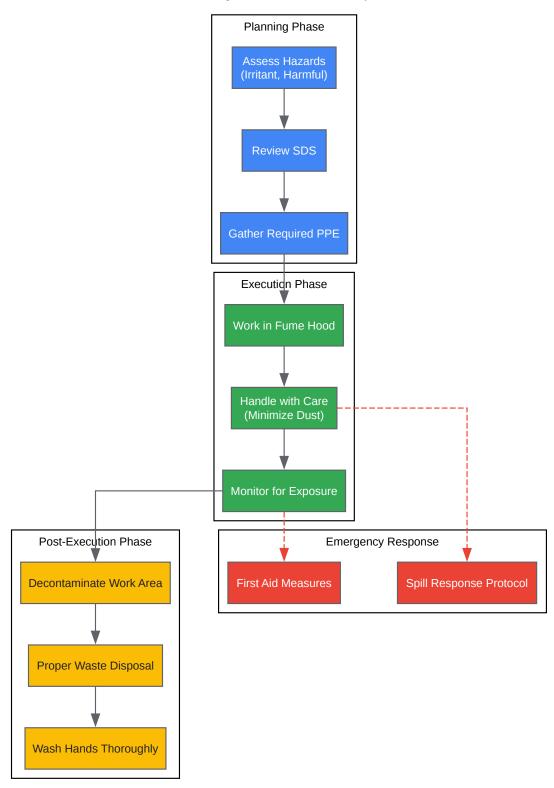


Check Availability & Pricing

VI. Logical Relationship Diagram

This diagram illustrates the logical flow of safety considerations when working with **2,6-Dibromophenol**.





Safe Handling Workflow for 2,6-Dibromophenol

Click to download full resolution via product page

Caption: Logical workflow for the safe handling of **2,6-Dibromophenol**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Page loading... [guidechem.com]
- 2. 2 6-Dibromo Phenol High Purity for Organic and Pharmaceutical Synthesis at Best Price [maksons.co.in]
- 3. 2,6-ジブロモフェノール 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. us.pipglobal.com [us.pipglobal.com]
- 5. 2,6-Dibromophenol(608-33-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,6-Dibromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046663#personal-protective-equipment-for-handling-2-6-dibromophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com